

# Proper Disposal of SNAP-5089: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: SNAP5089

Cat. No.: B10774491

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the proper disposal of SNAP-5089, a subtype-selective  $\alpha$ 1A-adrenoceptor antagonist. Adherence to these procedures is critical for minimizing risks and maintaining regulatory compliance.

## SNAP-5089 Quantitative Data Summary

For ease of reference, the key quantitative and identifying information for SNAP-5089 is summarized in the table below.

Property	Value
Chemical Name	5-[[[3-(4,4-Diphenyl-1-piperidinyl)propyl]amino]carbonyl]-1,4-dihydro-2,6-dimethyl-4-(4-nitrophenyl)-3-pyridinecarboxylic acid methyl ester hydrochloride
Synonyms	SNAP-5089 hydrochloride, SNAP 5089
CAS Number	157066-77-8 (hydrochloride), 157066-76-7 (free base)
Molecular Formula	C <sub>36</sub> H <sub>40</sub> N <sub>4</sub> O <sub>5</sub> ·HCl
Molecular Weight	645.19 g/mol
Appearance	Yellow Solid
Solubility	Soluble in DMSO and ethanol
Storage	Store at +4°C

## Experimental Protocols: Safe Disposal of SNAP-5089

While a specific Safety Data Sheet (SDS) with comprehensive disposal instructions for SNAP-5089 is not readily available, a precautionary approach should be taken based on its nature as a bioactive research chemical and general principles of laboratory safety. The following step-by-step protocol should be followed.

1. Personal Protective Equipment (PPE): Before handling SNAP-5089 for disposal, it is imperative to wear appropriate personal protective equipment. This includes, but is not limited to:
  - Gloves: Chemical-resistant gloves.
  - Eye Protection: Safety glasses with side shields or goggles.
  - Lab Coat: A standard laboratory coat to protect from spills.

## 2. Waste Segregation and Collection:

- Solid Waste:

- Unused or expired SNAP-5089 powder should be collected in its original container or a clearly labeled, sealed, and compatible waste container.
- Contaminated materials such as weighing paper, pipette tips, and microfuge tubes should be collected in a designated, sealed plastic bag or container labeled as "Hazardous Chemical Waste" and specifically identifying "SNAP-5089."

- Liquid Waste:

- Solutions of SNAP-5089 should be collected in a designated, sealed, and compatible liquid waste container. The container must be clearly labeled as "Hazardous Chemical Waste" and list all chemical constituents, including the solvent used (e.g., "SNAP-5089 in DMSO").

- Empty Containers:

- The original container of SNAP-5089, even if appearing empty, must be treated as hazardous waste unless triple-rinsed with a suitable solvent. The rinsate from this process must be collected as hazardous liquid waste.

## 3. Waste Labeling and Storage:

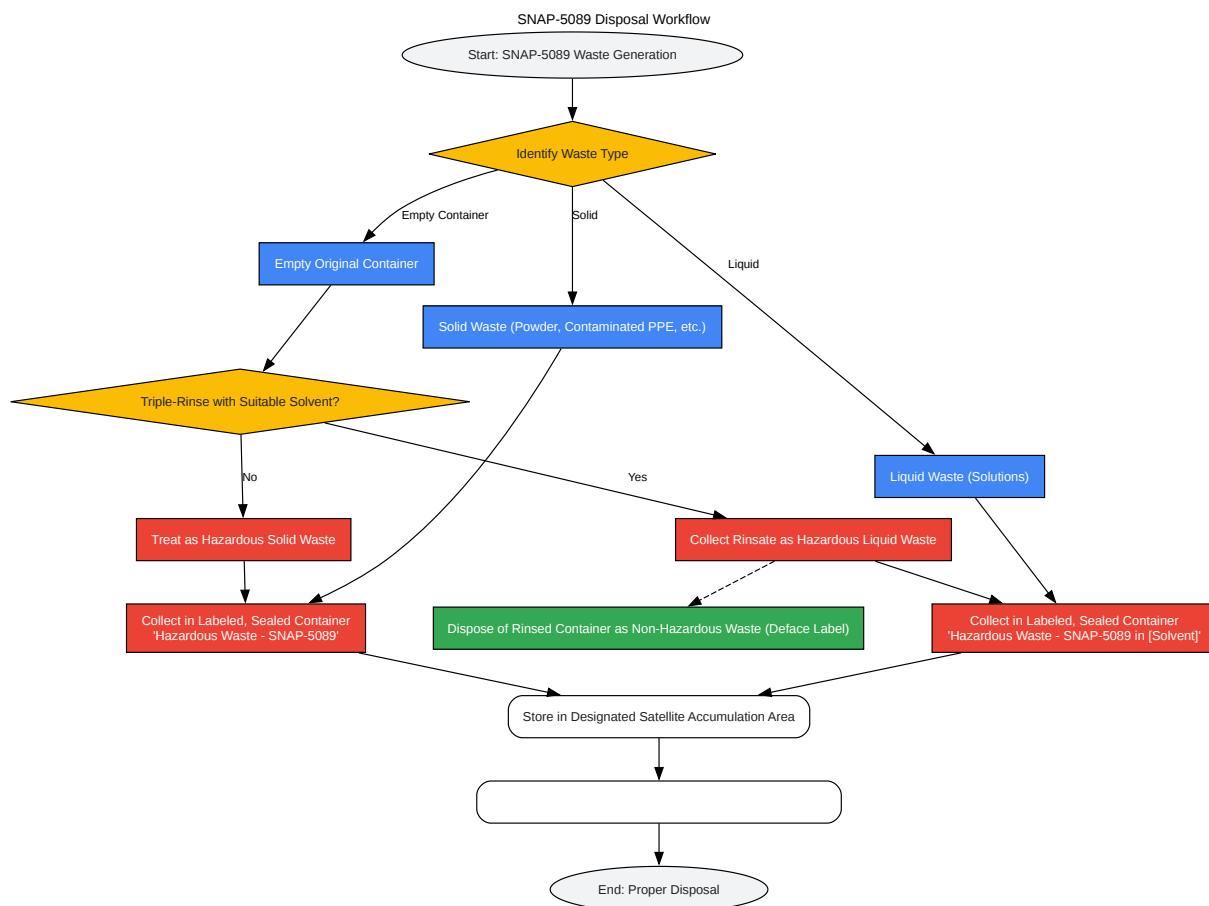
- All waste containers must be accurately and clearly labeled with the words "Hazardous Waste," the full chemical name "SNAP-5089," and the date the waste was first added to the container.
- Store waste containers in a designated and secure satellite accumulation area within the laboratory.
- Ensure containers are kept tightly closed except when adding waste.
- Store in a well-ventilated area, away from incompatible materials.

## 4. Final Disposal:

- Do not dispose of SNAP-5089 down the drain or in the regular trash.
- Once a waste container is full or has reached the storage time limit according to your institution's policy, a pickup request should be submitted to your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.
- Follow all local, state, and federal regulations for hazardous waste disposal.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of SNAP-5089 and related materials.



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Caption: Workflow for the safe disposal of SNAP-5089.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of SNAP-5089, contributing to a secure research environment. Always consult your institution's specific safety guidelines and EHS department for any additional requirements.

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